

# What is Iprodione-d5 and its chemical structure

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## Compound of Interest

Compound Name: Iprodione-d5

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## An In-depth Technical Guide to Iprodione-d5 For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Iprodione-d5**, a deuterated analog of the fungicide Iprodione. It is intended for professionals in research, analytical chemistry, and drug development who require detailed information on its properties, chemical structure, and applications, particularly as an internal standard in analytical methodologies.

### Core Concepts: Introduction to Iprodione-d5

**Iprodione-d5** is the stable isotope-labeled form of Iprodione.[1] In **Iprodione-d5**, five hydrogen atoms have been replaced by deuterium atoms. This isotopic labeling does not significantly alter the chemical properties of the molecule but increases its molecular weight. This mass difference is crucial for its primary application as an internal standard in mass spectrometry-based analytical techniques. When added to a sample in a known quantity, it co-elutes with the non-labeled Iprodione but is detected at a different mass-to-charge ratio, allowing for precise quantification of the target analyte by correcting for variations in sample preparation and instrument response.

Iprodione itself is a dicarboximide contact fungicide and nematicide.[2][3] It is effective against a broad spectrum of fungal diseases in various crops by inhibiting the germination of fungal spores and the growth of mycelium.[3] The fungicidal action of Iprodione is attributed to its ability to inhibit the MAP/Histidine-Kinase in osmotic signal transduction pathways in fungi.[2]

## Chemical Structure and Properties

The chemical structure of **Iprodione-d5** is based on the Iprodione molecule, with deuterium atoms incorporated at specific positions. The IUPAC name for **Iprodione-d5** is 5,5-dideuterio-3-(3,5-dichloro-2,4,6-trideuteriophenyl)-2,4-dioxo-N-propan-2-ylimidazolidine-1-carboxamide.[4]

## Chemical Structure of Iprodione-d5

Caption: Chemical structure of **Iprodione-d5**.

## Physicochemical Properties

Quantitative data for **Iprodione-d5** and its non-deuterated analog, Iprodione, are summarized in the tables below for comparison.

Table 1: General Information

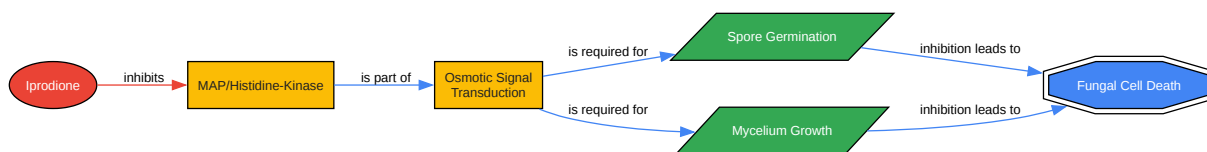
Property	Iprodione-d5	Iprodione
CAS Number	1215631-57-4[1]	36734-19-7[5]
Molecular Formula	C <sub>13</sub> H <sub>8</sub> D <sub>5</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>3</sub> [1]	C <sub>13</sub> H <sub>13</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>3</sub>
Molecular Weight	~335.20 g/mol [1]	~330.17 g/mol [5]
Appearance	Not specified	Colorless, odorless crystals[5]

Table 2: Solubility and Physical Constants (for Iprodione)

Property	Value
Water Solubility	13 mg/L at 20°C[5]
Melting Point	136°C[5]
Vapor Pressure	<0.133 mPa at 20°C[5]
Partition Coefficient (Kow)	3.1004 at 20°C[5]

## Mechanism of Action of Iprodione

Iprodione primarily acts as a contact fungicide, inhibiting the germination of fungal spores and the growth of the fungal mycelium.[3] Its mode of action involves the disruption of a key signaling pathway in fungi.



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Caption: Iprodione's mechanism of action on fungal cells.

Some studies have also suggested that Iprodione can induce the production of reactive oxygen species (ROS) and cause mitochondrial dysfunction, which contributes to its cytotoxic effects.

## Experimental Protocols

**Iprodione-d5** is predominantly used as an internal standard for the quantification of Iprodione in various matrices. Below is a representative experimental protocol for the analysis of Iprodione in water samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), synthesized from common analytical practices.

### Protocol: Determination of Iprodione in Water using LC-MS/MS with Iprodione-d5 Internal Standard

#### 1. Reagents and Materials:

- Iprodione analytical standard
- **Iprodione-d5** internal standard solution (e.g., 1 µg/mL in acetonitrile)
- Acetonitrile (HPLC or LC-MS grade)
- Water (HPLC or LC-MS grade)

- Formic acid
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)

## 2. Standard Preparation:

- Prepare a series of calibration standards of Iprodione in a suitable solvent (e.g., acetonitrile/water) at concentrations ranging from the limit of quantification (LOQ) to the upper limit of the expected sample concentrations.
- Spike each calibration standard with a fixed concentration of the **Iprodione-d5** internal standard solution.

## 3. Sample Preparation (Solid-Phase Extraction):

- To a known volume of the water sample (e.g., 100 mL), add a precise amount of the **Iprodione-d5** internal standard solution.
- Condition the SPE cartridge by passing methanol followed by water through it.
- Load the water sample onto the SPE cartridge.
- Wash the cartridge with water to remove interfering substances.
- Elute the analyte and the internal standard from the cartridge with a small volume of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in the initial mobile phase for LC-MS/MS analysis.

## 4. LC-MS/MS Analysis:

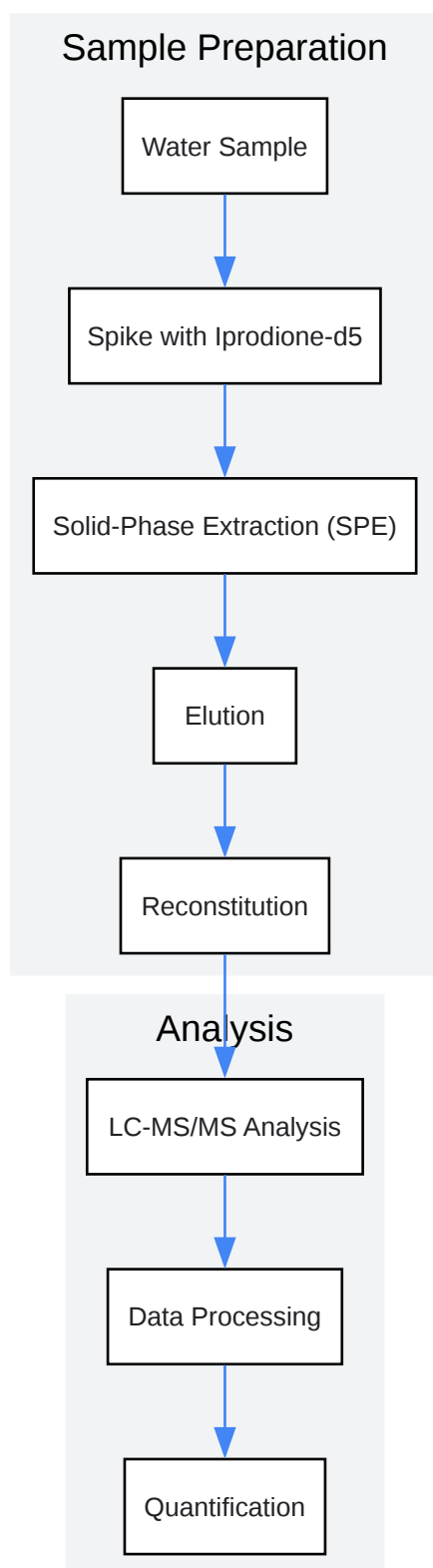
- Liquid Chromatography (LC) Conditions:
  - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 3.5  $\mu$ m)
  - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).

- Flow Rate: 0.3 mL/min
- Injection Volume: 10 µL
- Mass Spectrometry (MS/MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), positive mode.
  - Detection Mode: Multiple Reaction Monitoring (MRM).
  - Monitor at least two MRM transitions for both Iprodione and **Iprodione-d5** for quantification and confirmation.

#### 5. Data Analysis:

- Generate a calibration curve by plotting the ratio of the peak area of Iprodione to the peak area of **Iprodione-d5** against the concentration of the Iprodione calibration standards.
- Quantify the concentration of Iprodione in the samples by interpolating the peak area ratio of the sample from the calibration curve.

## Experimental Workflow Visualization



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Caption: Workflow for Iprodione analysis using **Iprodione-d5**.

## Conclusion

**Iprodione-d5** is an indispensable tool for the accurate and precise quantification of the fungicide Iprodione in various matrices. Its use as an internal standard in modern analytical techniques like LC-MS/MS is crucial for regulatory monitoring, environmental assessment, and food safety applications. This guide provides the foundational technical information required for researchers and scientists to effectively utilize **Iprodione-d5** in their analytical workflows.

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